

Application Notes and Protocols for 5-nitroso-1H-imidazole

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Compound of Interest

Compound Name: 5-nitroso-1H-imidazole

Cat. No.: B15421489

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and potential use of **5-nitroso-1H-imidazole**. Due to the limited availability of specific data for this compound, some recommendations are based on the known properties of structurally related nitroso- and nitro-imidazole derivatives.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-nitroso-1H-imidazole** is provided in the table below. This information is primarily sourced from computational data and should be considered as a guideline.

Property	Value	Source
Molecular Formula	C ₃ H ₃ N ₃ O	PubChem[1]
Molecular Weight	97.08 g/mol	PubChem[1]
IUPAC Name	5-nitroso-1H-imidazole	PubChem[1]
CAS Number	116333-47-2	PubChem[1]
Synonyms	4-nitrosoimidazole, 5-nitrosoimidazole	PubChem[1]
Computed XLogP3-AA	-0.2	PubChem[1]
Computed Hydrogen Bond Donor Count	1	PubChem[1]
Computed Hydrogen Bond Acceptor Count	3	PubChem[1]
Computed Rotatable Bond Count	0	PubChem[1]
Computed Exact Mass	97.027611728	PubChem[1]
Computed Topological Polar Surface Area	58.1 Å ²	PubChem[1]

Handling and Storage Guidelines

While a specific Safety Data Sheet (SDS) for **5-nitroso-1H-imidazole** is not readily available, the following guidelines are based on best practices for handling related nitro- and nitroso-imidazole compounds.

2.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Always wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing.

2.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust or vapors.

2.3. General Handling Precautions

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid formation of dust and aerosols.

2.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Store separately from strong oxidizing agents and strong acids.
- For long-term storage, refrigeration (2-8°C) is recommended for similar nitroso-compounds.

[2]

Potential Applications and Biological Activity

Derivatives of imidazole are known for a wide range of biological activities. Nitrosoimidazoles, in particular, are of interest as potential nitric oxide (NO) donors.

3.1. Nitric Oxide (NO) Donor

Nitroso compounds can release NO under specific physiological conditions. NO is a critical signaling molecule involved in various physiological and pathological processes, including vasodilation, neurotransmission, and the immune response. The nitroso group on the imidazole ring suggests that **5-nitroso-1H-imidazole** could function as an NO donor, making it a valuable tool for studying NO-mediated signaling pathways.

3.2. Inhibition of Nitric Oxide Dioxygenase (NOD)

Some imidazole-based antibiotics have been shown to inhibit the function of microbial flavohemoglobin, which acts as a nitric oxide dioxygenase (NOD).^[3] This enzyme protects microbes from NO-mediated damage. By inhibiting NOD, these compounds can enhance the antimicrobial effects of NO. The potential of **5-nitroso-1H-imidazole** to modulate NOD activity warrants investigation.

Experimental Protocols

The following are generalized protocols. Researchers should optimize these based on their specific experimental setup and objectives.

4.1. Preparation of Stock Solutions

- Solubility: The solubility of **5-nitroso-1H-imidazole** in various solvents has not been empirically determined. Based on its computed XLogP3-AA of -0.2, it is expected to have some solubility in water and polar organic solvents.
- Protocol:
 - Accurately weigh a small amount of **5-nitroso-1H-imidazole** powder.
 - To prepare a stock solution, dissolve the compound in a suitable solvent such as dimethyl sulfoxide (DMSO) or ethanol. Sonication may be required to aid dissolution.
 - For aqueous buffers, it is recommended to first dissolve the compound in a minimal amount of DMSO and then dilute with the aqueous buffer to the desired final concentration.

- Store stock solutions in tightly sealed vials at -20°C or -80°C and protect from light to minimize degradation. The stability of **5-nitroso-1H-imidazole** in solution is not known, so fresh solutions should be prepared for critical experiments.

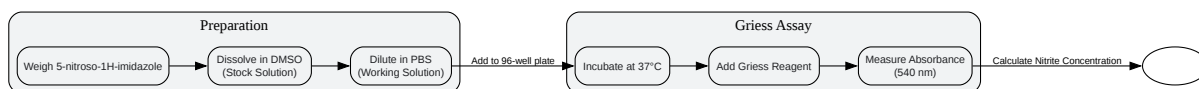
4.2. Assay for Nitric Oxide Release (Griess Assay)

This protocol provides a method to determine if **5-nitroso-1H-imidazole** releases NO.

- Principle: The Griess assay detects nitrite (NO_2^-), a stable and nonvolatile breakdown product of NO in aqueous solutions.
- Materials:
 - **5-nitroso-1H-imidazole** stock solution
 - Phosphate-buffered saline (PBS), pH 7.4
 - Griess Reagent (e.g., a solution containing sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride in phosphoric acid)
 - Sodium nitrite (NaNO_2) standard solutions
- Protocol:
 - Prepare a series of dilutions of **5-nitroso-1H-imidazole** in PBS in a 96-well plate.
 - Include a negative control (PBS alone) and a positive control (a known NO donor).
 - Incubate the plate at 37°C for a defined period (e.g., 1, 2, 4, and 24 hours) to allow for potential NO release and conversion to nitrite.
 - Prepare a standard curve of NaNO_2 in PBS.
 - Add the Griess Reagent to all wells (samples, controls, and standards).
 - Incubate at room temperature for 15-30 minutes, protected from light.
 - Measure the absorbance at 540 nm using a microplate reader.

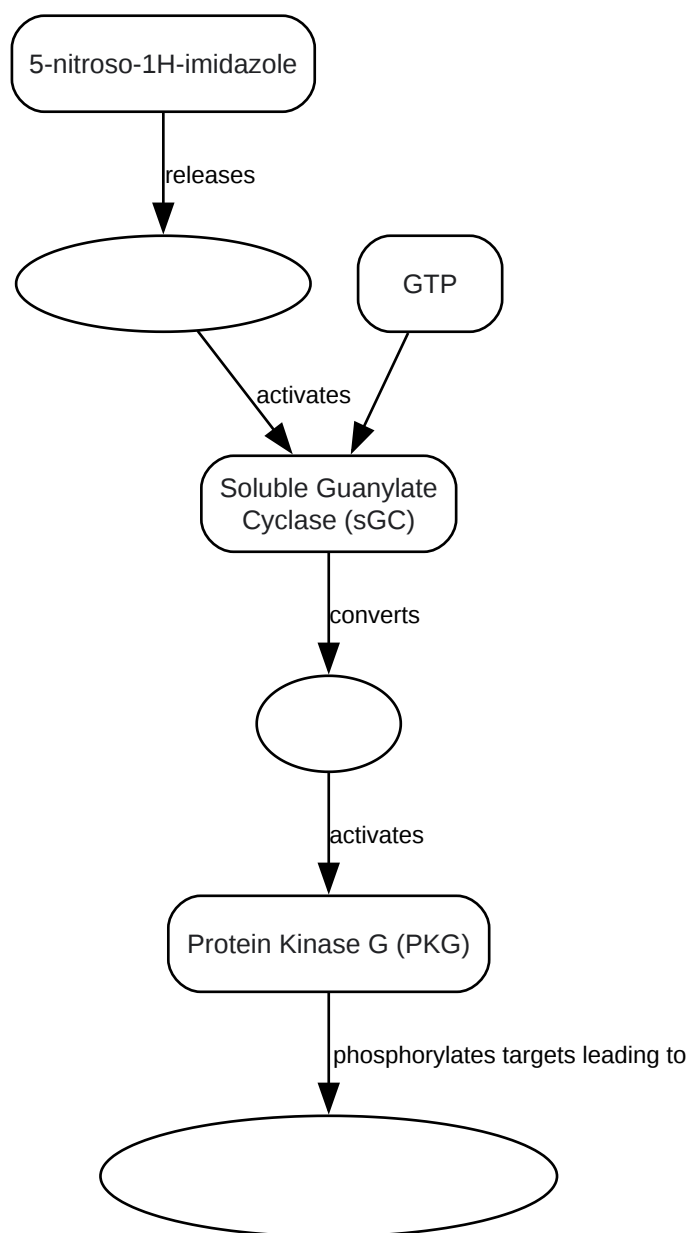
- Calculate the concentration of nitrite in the samples by comparing the absorbance to the standard curve.

Diagrams



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Caption: Workflow for determining nitric oxide release from **5-nitroso-1H-imidazole** using the Griess assay.



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Caption: Proposed signaling pathway for **5-nitroso-1H-imidazole** as a nitric oxide (NO) donor.

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